

# Stability Profile of 2-[(Propan-2-yloxy)methyl]morpholine: A Technical Guide

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## Compound of Interest

Compound Name: 2-[(Propan-2-yloxy)methyl]morpholine

CAS No.: 1216304-85-6

Cat. No.: B1427049

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## Executive Summary

**2-[(Propan-2-yloxy)methyl]morpholine** is a secondary amine morpholine derivative featuring an isopropoxymethyl ether side chain at the C2 position. Its utility as a chiral intermediate in drug development (e.g., for norepinephrine reuptake inhibitors) necessitates a rigorous understanding of its stability.

While the morpholine ring confers structural rigidity, the molecule exhibits two primary vectors of instability: oxidative susceptibility at the secondary amine (N-oxidation) and peroxidizable potential at the ether linkage (autoxidation). This guide provides a mechanistic analysis of these degradation pathways and establishes protocols for their mitigation.

## Physicochemical Identity & Properties

Understanding the intrinsic properties of the molecule is the first step in predicting stability behavior.

| Property          | Value / Description                            | Stability Implication                       |
|-------------------|------------------------------------------------|---------------------------------------------|
| IUPAC Name        | 2-[(Propan-2-yloxy)methyl]morpholine           | N/A                                         |
| CAS Number        | 1216304-85-6                                   | Unique Identifier                           |
| Molecular Formula | C <sub>8</sub> H <sub>17</sub> NO <sub>2</sub> | MW: 159.23 g/mol                            |
| Functional Groups | Secondary Amine, Ether                         | Dual Risk: Oxidation & Peroxidation         |
| pKa (Predicted)   | ~8.5 (Morpholine Nitrogen)                     | Basic; forms stable salts with acids.[1]    |
| LogP (Predicted)  | ~0.8 - 1.2                                     | Moderate lipophilicity; moisture sensitive. |
| Physical State    | Colorless to pale yellow liquid                | Prone to atmospheric oxidation if neat.     |

## Core Stability Analysis

### Oxidative Stability (High Risk)

The most critical stability threat to **2-[(Propan-2-yloxy)methyl]morpholine** is oxidation. This occurs via two distinct mechanisms:

- N-Oxidation (Amine):** The secondary amine nitrogen has a lone pair susceptible to attack by reactive oxygen species (ROS) or peroxides, leading to the formation of the N-hydroxylamine or N-oxide (though less stable for secondary amines than tertiary).
- Ether Autoxidation (Peroxide Formation):** The isopropoxy group contains a tertiary carbon (methine) adjacent to the ether oxygen. This position is highly prone to radical abstraction, leading to the formation of hydroperoxides.

Mechanism:

- Initiation:** Abstraction of the tertiary hydrogen on the isopropyl group by a radical initiator (light, trace metal).

- Propagation: Reaction with O<sub>2</sub> to form a peroxy radical, which abstracts another hydrogen to form a hydroperoxide.
- Consequence: Accumulation of potentially explosive peroxides and degradation of the API intermediate.

## Hydrolytic Stability

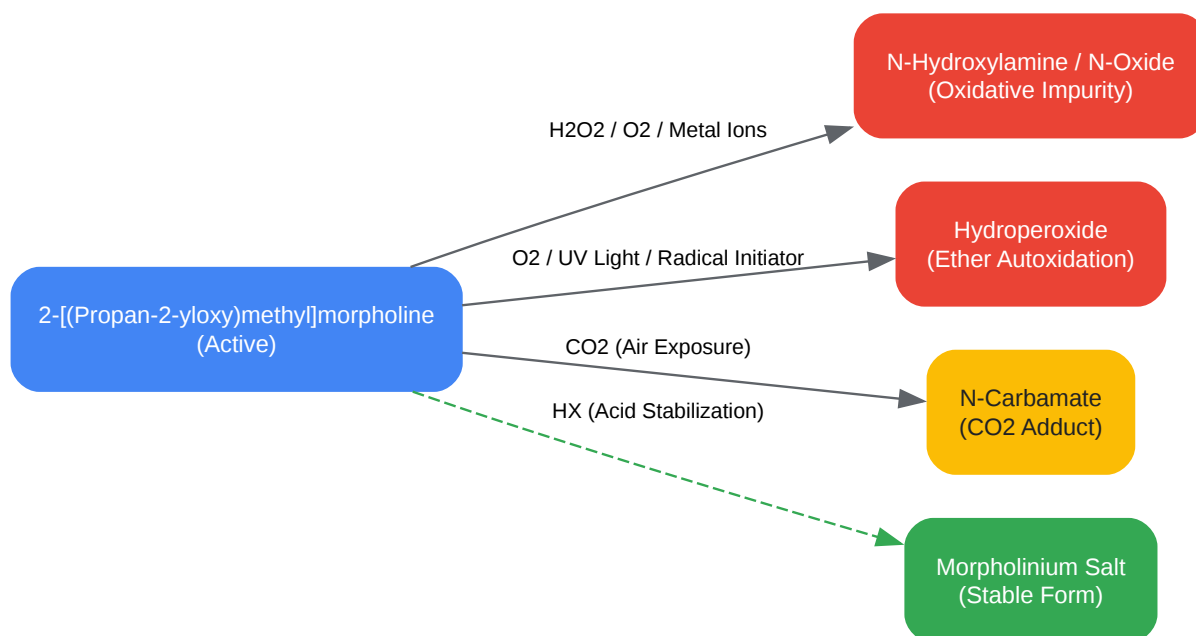
- Acidic Conditions: The molecule is stable in dilute acids (e.g., 0.1M HCl), forming the corresponding morpholinium salt. This is the preferred state for long-term storage. However, extreme conditions (conc. HI/HBr, reflux) can cleave the ether linkage.
- Basic Conditions: The molecule is highly stable to hydrolysis in basic media.
- Neutral/Water: The free base is hygroscopic. Absorption of atmospheric water can catalyze hydrolysis of impurities or facilitate oxidative degradation.

## Thermal & Photostability

- Thermal: Stable up to 80°C under inert atmosphere. Above 120°C, risk of elimination reactions or ring opening increases.
- Photolytic: UV light can initiate the radical autoxidation of the ether moiety. Light protection is mandatory.

## Degradation Pathways (Mechanistic Visualization)

The following diagram illustrates the primary degradation routes.



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Figure 1: Primary degradation pathways including oxidation (Red) and CO<sub>2</sub> absorption (Yellow). Acid salt formation (Green) offers a stabilization route.

## Experimental Protocols for Stability Testing

To validate the stability of a specific batch, the following forced degradation (stress testing) protocol is recommended.

### Protocol 1: Oxidative Stress Test (Peroxide Potential)

Objective: Determine susceptibility to ether autoxidation and N-oxidation.

- Preparation: Dissolve 50 mg of the analyte in 10 mL Acetonitrile:Water (50:50).
- Stressing: Add 1 mL of 3% Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ ).
- Incubation: Store at Room Temperature (25°C) for 24 hours.
- Quenching: Quench with sodium metabisulfite solution.

- Analysis: Analyze via HPLC-MS or GC-MS. Look for M+16 (N-oxide) and M+32 (Sulfone/Peroxide breakdown) peaks.

## Protocol 2: Thermal/Humidity Stress (Accelerated Stability)

Objective: Simulate long-term storage risks.

- Preparation: Place 100 mg of neat substance in an open vial (oxidative challenge) and a closed vial (thermal challenge).
- Conditions: Incubate at 40°C / 75% Relative Humidity (RH) for 7 days.
- Analysis: Dissolve in mobile phase and analyze via HPLC. Calculate % recovery and % total impurities.

## Protocol 3: Carbon Dioxide Absorption (Carbamate Formation)

Objective: Assess hygroscopicity and reaction with atmospheric CO<sub>2</sub>.

- Preparation: Expose a thin film of the neat liquid to ambient air (approx. 400 ppm CO<sub>2</sub>) for 48 hours.
- Analysis: Perform FT-IR spectroscopy.
- Detection: Look for the emergence of a carbonyl stretch around 1650-1700 cm<sup>-1</sup> (Carbamic acid/salt formation).

## Analytical Methods

Due to the lack of a strong UV chromophore (no aromatic rings), standard UV-HPLC is insufficient.

| Method | Detector   | Conditions                                                                 | Suitability                                                                              |
|--------|------------|----------------------------------------------------------------------------|------------------------------------------------------------------------------------------|
| HPLC   | CAD / ELSD | Column: C18 (High pH stable). MP: 10mM Ammonium Bicarbonate (pH 10) / ACN. | Best for Purity. Detects non-chromophoric amines.                                        |
| GC     | FID / MS   | Column: DB-1 or DB-5. Inj Temp: 250°C.                                     | Best for Volatiles. Excellent for detecting residual solvents and degradation fragments. |
| LC-MS  | ESI (+)    | Source: ESI Positive Mode.                                                 | Best for ID. Identifies N-oxides (M+16) and hydrolysis products.                         |

## Storage & Handling Recommendations

To ensure maximum shelf-life and integrity of the material:

- Atmosphere: Strictly Inert. Store under Nitrogen or Argon blanket. The free base reacts with CO<sub>2</sub> to form carbamates.
- Temperature: Refrigerate (2°C to 8°C). For long-term storage (>6 months), -20°C is recommended.
- Container: Amber glass vials with Teflon-lined caps to prevent UV exposure and leaching.
- Stabilization: If possible, convert the free base to a salt (e.g., Hydrochloride or Oxalate) immediately after synthesis. The salt form is significantly more resistant to oxidation and CO<sub>2</sub> absorption.
- Peroxide Testing: Before use in sensitive reactions (e.g., transition metal catalysis), test for peroxides using starch-iodide paper or strips.

## References

- PubChem. (2023). Compound Summary: **2-[(Propan-2-yloxy)methyl]morpholine**. National Library of Medicine.[2] [[Link](#)]
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## Sources

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- 2. (2R)-1-morpholino-2-((tetrahydro-2H-pyran-2-yl)oxy)propan-1-one | C<sub>12</sub>H<sub>21</sub>NO<sub>4</sub> | CID 10977653 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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